

Crystal Structure of Solid Hypofluorous Acid: An In-depth Technical Guide

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Compound of Interest

Compound Name: Hypofluorous acid

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This technical guide provides a comprehensive overview of the crystal structure of solid **hypofluorous acid** (HOF), a potent oxidizing agent and the only isolable hypohalous acid. Due to its inherent instability and explosive nature, the characterization of its solid-state structure represents a significant scientific achievement. This document summarizes the key crystallographic data, details the experimental approach for its synthesis and analysis, and provides a visual representation of its unique structural features.

Executive Summary

Solid **hypofluorous acid** has been characterized by single-crystal X-ray crystallography, revealing a bent molecular geometry. The molecules are arranged in chains within the crystal lattice, a structure stabilized by intermolecular hydrogen bonds. This guide presents the available quantitative data on its molecular dimensions and provides a detailed, albeit reconstructed, experimental protocol for its study, based on the original research.

Crystallographic Data

The crystal structure of solid **hypofluorous acid** was first determined by W. Poll, G. Pawelke, D. Mootz, and E. H. Appelman. The key quantitative data from their X-ray diffraction study are summarized below.

Molecular Geometry

The analysis of the diffraction data provided precise measurements of the bond lengths and the angle within the HOF molecule in the solid state.[1]

Parameter	Value
O–F Bond Length	144.2 pm[1]
O–H Bond Length	96.4 pm[1]
H–O–F Bond Angle	101°[1]

Crystal Packing and Hydrogen Bonding

In the solid phase, **hypofluorous acid** molecules are not isolated but are linked together to form chains. This supramolecular assembly is a result of O–H…O hydrogen bonds between adjacent molecules.[1] This structural motif is crucial for the stability of the crystal lattice.

Experimental Protocols

The isolation and crystallographic analysis of solid **hypofluorous acid** are challenging due to its high reactivity and instability at room temperature. The following protocols are based on the successful synthesis and characterization reported in the literature.

Synthesis of Solid Hypofluorous Acid

The preparation of pure, solid **hypofluorous acid** for crystallographic analysis involves the low-temperature reaction of fluorine gas with ice.[1]

Materials:

- Fluorine gas (F₂)
- Distilled water (for ice preparation)
- Liquid nitrogen or a cryostat capable of reaching -40 °C

Procedure:

- A thin layer of ice is formed on a cold surface maintained at -40 °C.

- A stream of fluorine gas is passed over the surface of the ice.
- The reaction, $\text{F}_2 + \text{H}_2\text{O} \rightarrow \text{HOF} + \text{HF}$, occurs.
- The gaseous **hypofluorous acid** (HOF) product is rapidly collected and condensed on a separate cold surface, away from the ice, to prevent further reactions.
- The condensed HOF is then carefully crystallized for X-ray diffraction analysis.

Single-Crystal X-ray Diffraction Analysis

The determination of the crystal structure requires growing a suitable single crystal and analyzing it using X-ray diffraction at low temperatures to prevent decomposition.

Instrumentation:

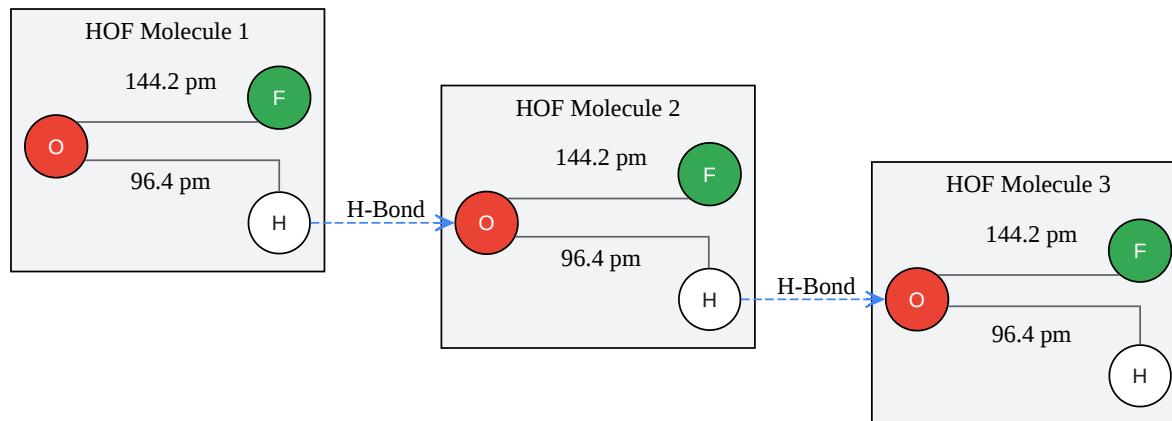
- Single-crystal X-ray diffractometer equipped with a low-temperature device (e.g., a cryostream).
- Mo K α radiation is typically used.

Procedure:

- A small, well-formed single crystal of HOF is selected and mounted on the goniometer head of the diffractometer, all under cryogenic conditions.
- The crystal is cooled to a stable low temperature (e.g., near liquid nitrogen temperature) to minimize thermal vibrations and prevent decomposition.
- A full sphere of diffraction data is collected by rotating the crystal in the X-ray beam.
- The collected diffraction intensities are processed, and the crystal structure is solved using direct methods or Patterson methods.
- The structural model is then refined to obtain the final atomic coordinates, bond lengths, and bond angles.

Structural Visualization

The chain-like arrangement of **hypofluorous acid** molecules in the solid state, connected by hydrogen bonds, is a key feature of its crystal structure. The following diagram illustrates this structural motif.



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Caption: Hydrogen-bonded chain of **hypofluorous acid** molecules in the solid state.

Conclusion

The crystal structure of solid **hypofluorous acid** reveals a simple yet elegant arrangement of molecules into hydrogen-bonded chains. The quantitative data obtained from X-ray crystallography provides fundamental insights into the nature of this highly reactive and unique compound. The experimental protocols, while challenging, demonstrate the feasibility of studying such unstable species and pave the way for further investigations into its solid-state chemistry and potential applications.

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References

- 1. Hypofluorous acid - Wikipedia [en.wikipedia.org]
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